

# 2-Hydrazino-4-methylpyridine: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: **2-Hydrazino-4-methylpyridine**

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## Abstract

This technical guide provides a comprehensive overview of the safety, handling, and potential applications of **2-Hydrazino-4-methylpyridine**. This document is intended for professionals in research, scientific, and drug development fields who may work with this compound. It consolidates critical safety data, outlines detailed experimental protocols for its synthesis, and explores its relevance in medicinal chemistry. The guide emphasizes safe laboratory practices through clearly structured data, detailed procedures, and visual diagrams to ensure user safety and experimental success.

## Chemical Identification and Properties

**2-Hydrazino-4-methylpyridine** is a pyridine derivative with a hydrazine substituent. Its reactivity, particularly the nucleophilicity of the hydrazine group, makes it a valuable intermediate in the synthesis of various heterocyclic compounds with potential biological activity.

Property	Value	Source
CAS Number	4931-00-4	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>9</sub> N <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	123.16 g/mol	<a href="#">[1]</a>
Appearance	Very Dark Orange to Very Dark Brown Solid	<a href="#">[2]</a>
Melting Point	74 °C	<a href="#">[2]</a>
Boiling Point	88-89 °C at 0.02 Torr	<a href="#">[2]</a>
Solubility	DMSO (Slightly), Methanol (Slightly)	<a href="#">[2]</a>
pKa	9.85 ± 0.70 (Predicted)	<a href="#">[2]</a>

## Safety and Hazard Information

**2-Hydrazino-4-methylpyridine** is a hazardous chemical that requires careful handling to minimize exposure. The following tables summarize the key hazard classifications and precautionary measures based on available safety data sheets for the compound and its close analogs.

## GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour.
Acute toxicity, Oral	4	H302: Harmful if swallowed.
Acute toxicity, Dermal	3	H311: Toxic in contact with skin.
Acute toxicity, Inhalation	4	H332: Harmful if inhaled.
Skin irritation	2	H315: Causes skin irritation.
Serious eye irritation	2A	H319: Causes serious eye irritation.
Specific target organ toxicity - single exposure (Respiratory system)	3	H335: May cause respiratory irritation.

## Personal Protective Equipment (PPE) and Handling

Proper personal protective equipment and adherence to safe handling protocols are mandatory when working with **2-Hydrazino-4-methylpyridine**.

Exposure Route	Recommended PPE	Handling Procedure
Inhalation	Use only in a well-ventilated area, preferably under a chemical fume hood. If vapors/aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[3][4]	Avoid breathing dust, fume, gas, mist, vapors, or spray.
Skin	Wear appropriate protective gloves and flame-retardant antistatic protective clothing to prevent skin exposure.[3]	Avoid contact with skin. Wash thoroughly after handling. Immediately change contaminated clothing.[3]
Eyes	Wear chemical safety goggles and/or a face shield conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]	Avoid contact with eyes.[5]
Ingestion	-	Do not eat, drink, or smoke when using this product.

## Storage and Disposal

Aspect	Recommendation
Storage	Keep container tightly closed in a dry and well-ventilated place. Store locked up in an inert atmosphere. Keep away from heat, sparks, open flames, and hot surfaces. Recommended storage in a freezer under -20°C.[2][3]
Incompatible Materials	Strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[3]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, national, and international regulations. [3]

## First Aid Measures

Exposure	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. If not breathing, give artificial respiration. <a href="#">[3]</a>
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention. <a href="#">[3]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention. <a href="#">[3]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth. Immediately call a POISON CENTER or doctor/physician. <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

### Synthesis of 2-Hydrazino-4-methylpyridine

The following protocol describes the synthesis of **2-Hydrazino-4-methylpyridine** from 2-fluoro-4-methylpyridine.[\[2\]](#)

#### Materials:

- 2-Fluoro-4-methylpyridine (3.3 g, 30.0 mmol)
- Hydrazine hydrate (14.6 ml, 15.0 g, 300 mmol)
- Ethylene glycol monoethyl ether (40 ml)

- Water (100 ml)
- Ethyl acetate (3 x 100 ml)
- Anhydrous sodium sulfate

**Procedure:**

- Dissolve 3.3 g (30.0 mmol) of 2-fluoro-4-methylpyridine in 40 ml of ethylene glycol monoethyl ether.
- Slowly add 14.6 ml (15.0 g, 300 mmol) of hydrazine hydrate to the solution.
- Heat the reaction mixture to boiling (oil bath temperature maintained at 150°C) and stir continuously for 16 hours.
- After the reaction is complete, concentrate the solution using a rotary evaporator.
- Dissolve the concentrated residue in 100 ml of water.
- Extract the aqueous solution with ethyl acetate (3 x 100 ml).
- Combine the organic phases and dry with anhydrous sodium sulfate.
- Filter the solution and concentrate the filtrate.
- Dry the resulting crude product under reduced pressure to yield the target compound.

Expected Yield: 1.90 g (51%)

## Role in Drug Development and Medicinal Chemistry

Hydrazine and hydrazone derivatives are recognized for their wide range of biological activities, making them important scaffolds in drug discovery.<sup>[6]</sup> These activities include antimicrobial, anticonvulsant, anti-inflammatory, and anticancer properties.<sup>[6]</sup>

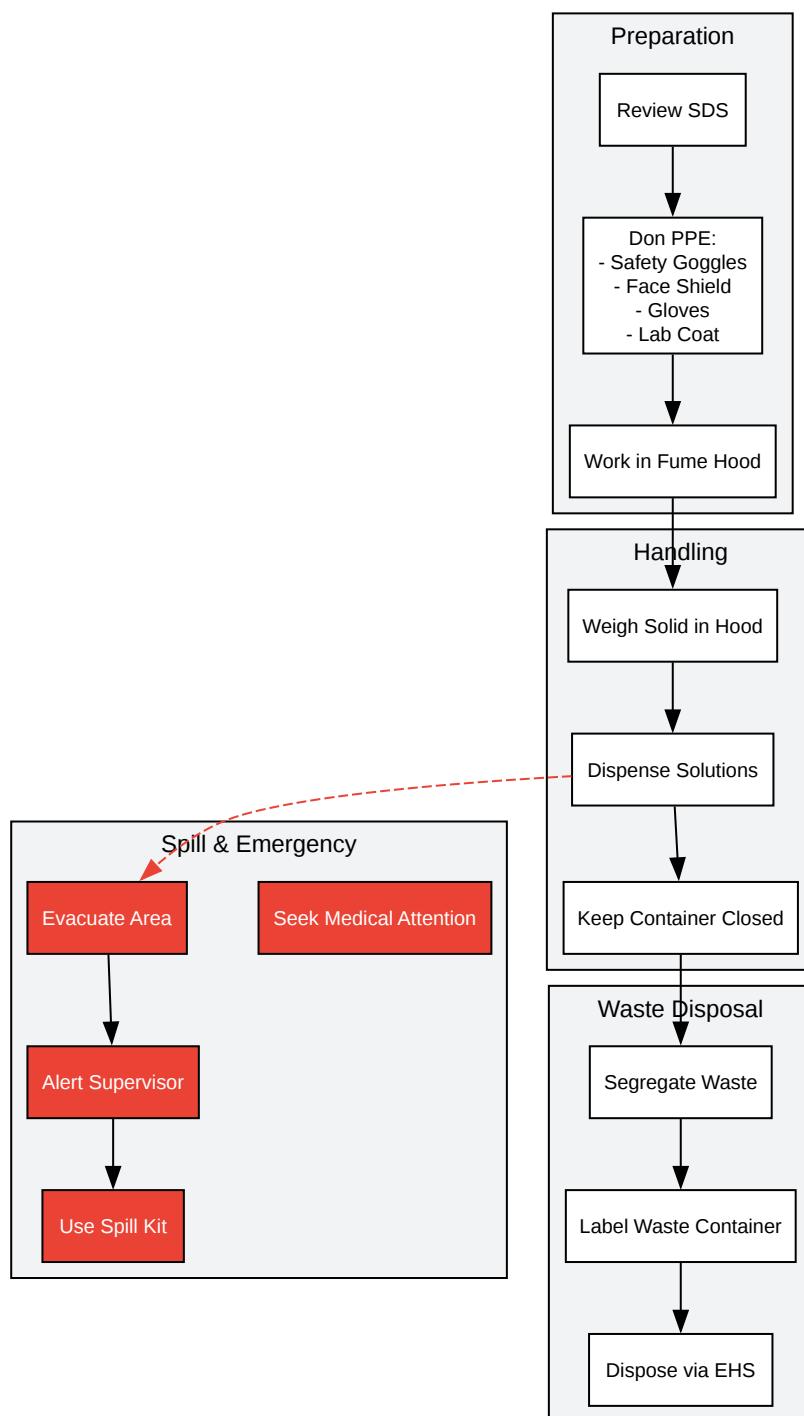
**2-Hydrazino-4-methylpyridine** and its derivatives have been investigated for various therapeutic applications:

- Anticancer Agents: The hydrazone moiety is utilized in the design of anti-tumor drugs.[7] For instance, 2,4-diarylaminopyrimidine hyrazones have been synthesized and evaluated as potent anti-thyroid cancer agents that inhibit Focal Adhesion Kinase (FAK).[7]
- Antidiabetic Agents: Hydrazine-clubbed thiazoles have shown potential as antidiabetic agents through the inhibition of  $\alpha$ -glucosidase and  $\alpha$ -amylase.[8]
- Antimicrobial Activity: Hydrazone derivatives have demonstrated broad-spectrum antimicrobial activity.[9]
- Synthesis of Bioactive Molecules: **2-Hydrazino-4-methylpyridine** hydrochloride serves as a building block for creating various biologically active pyridine derivatives, including compounds with anti-inflammatory properties.[10]

## Visualizations

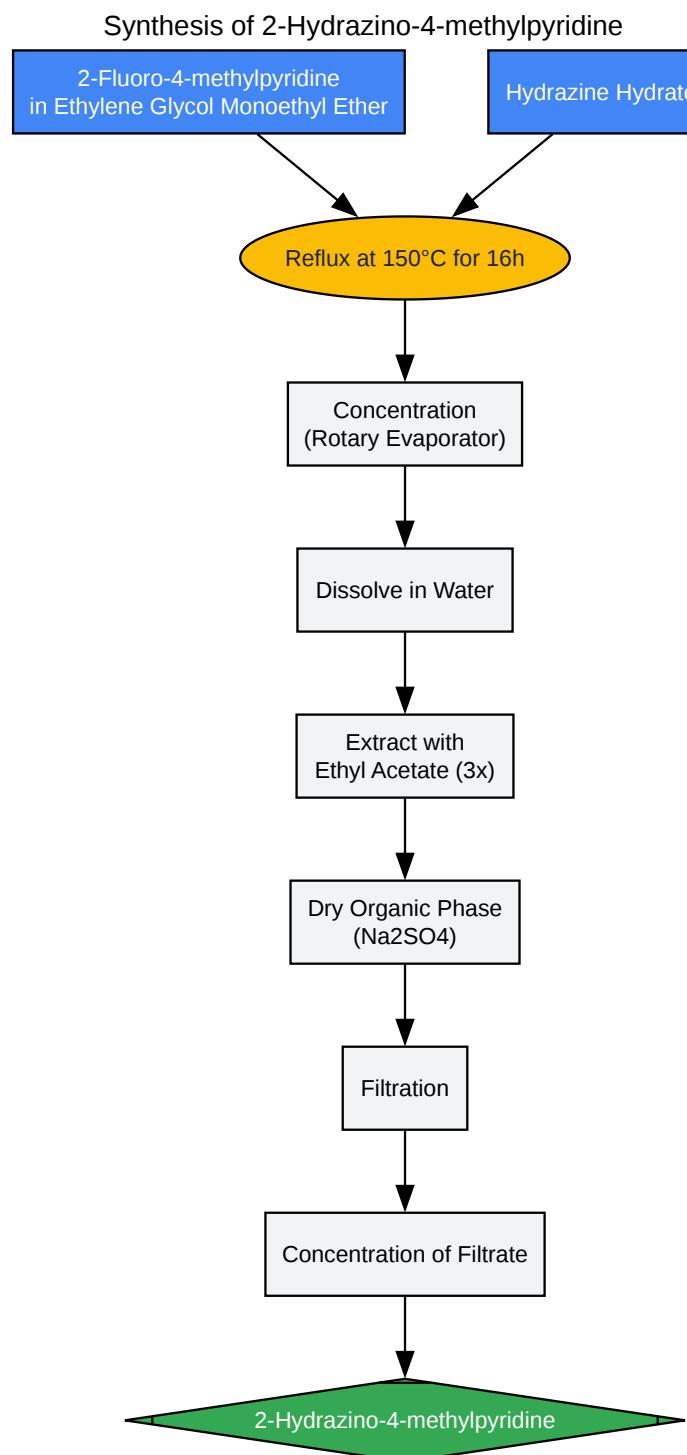
### Safe Handling Workflow for **2-Hydrazino-4-methylpyridine**

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Caption: Workflow for the safe handling of **2-Hydrazino-4-methylpyridine**.

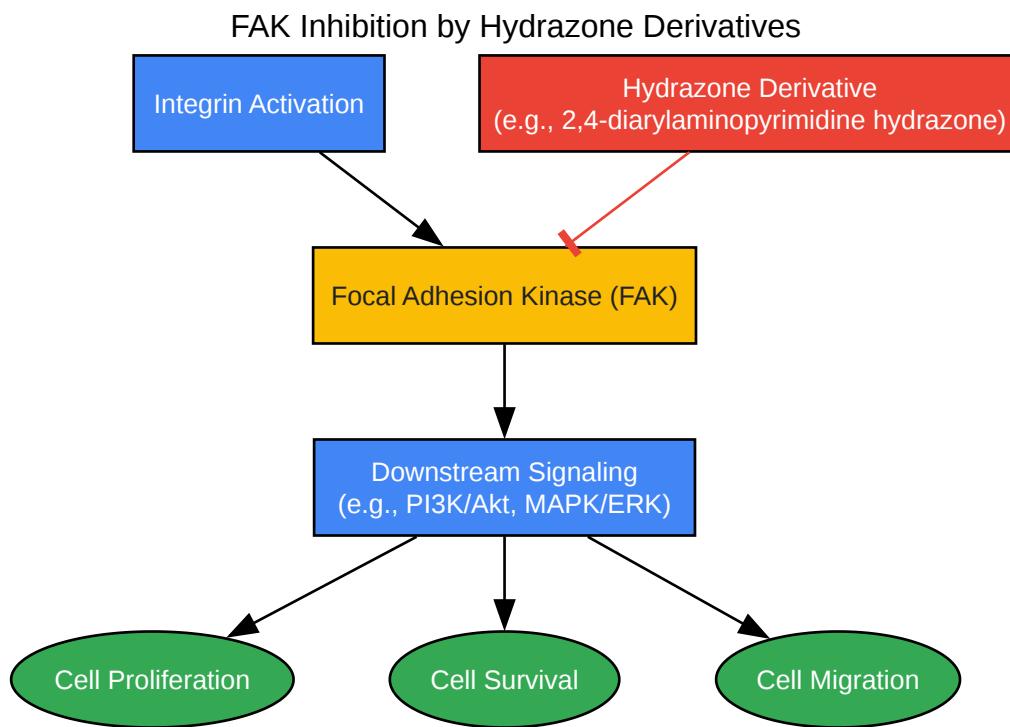
# Experimental Workflow for the Synthesis of 2-Hydrazino-4-methylpyridine



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Caption: Experimental workflow for the synthesis of **2-Hydrazino-4-methylpyridine**.

## Generalized Signaling Pathway Inhibition by Hydrazone Derivatives

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Caption: Generalized pathway of FAK inhibition by hydrazone derivatives.

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